

4-Amino-3-nitrobenzophenone: A Comprehensive Technical Guide for Synthetic Applications

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Compound of Interest

Compound Name: 4-Amino-3-nitrobenzophenone

CAS No.: 31431-19-3

Cat. No.: B196086

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Amino-3-nitrobenzophenone is a highly functionalized aromatic ketone that serves as a pivotal intermediate in the landscape of organic synthesis.^{[1][2]} Its unique molecular architecture, featuring an amino group, a nitro group, and a benzophenone core, provides multiple reactive sites for constructing complex molecular frameworks.^[3] This versatility makes it an indispensable building block in the synthesis of a wide array of high-value organic compounds, particularly in the pharmaceutical, dye, and materials science industries.^{[2][4]} This guide provides an in-depth overview of the synthesis, properties, and significant applications of **4-Amino-3-nitrobenzophenone**, complete with experimental protocols and pathway visualizations to support researchers in their synthetic endeavors.

Physicochemical and Spectral Data

The physical and chemical properties of **4-Amino-3-nitrobenzophenone** are crucial for its handling, reaction optimization, and characterization. This data is summarized in the tables below.

Table 1: Physicochemical Properties of **4-Amino-3-nitrobenzophenone**

Property	Value	Reference
CAS Number	31431-19-3	[1][5]
Molecular Formula	C ₁₃ H ₁₀ N ₂ O ₃	[1][5]
Molecular Weight	242.23 g/mol	[5][6]
Appearance	Yellow to orange powder/crystals	[1][2][7]
Melting Point	139-143 °C	[2][5]
Boiling Point	449.7 °C at 760 mmHg	[2][7]
Density	1.333 g/cm ³	[2][7]
Water Solubility	10 mg/L (at 20 °C)	[1][7]
pKa	-2.67 ± 0.10 (Predicted)	[1]
LogP	3.51240	[2]

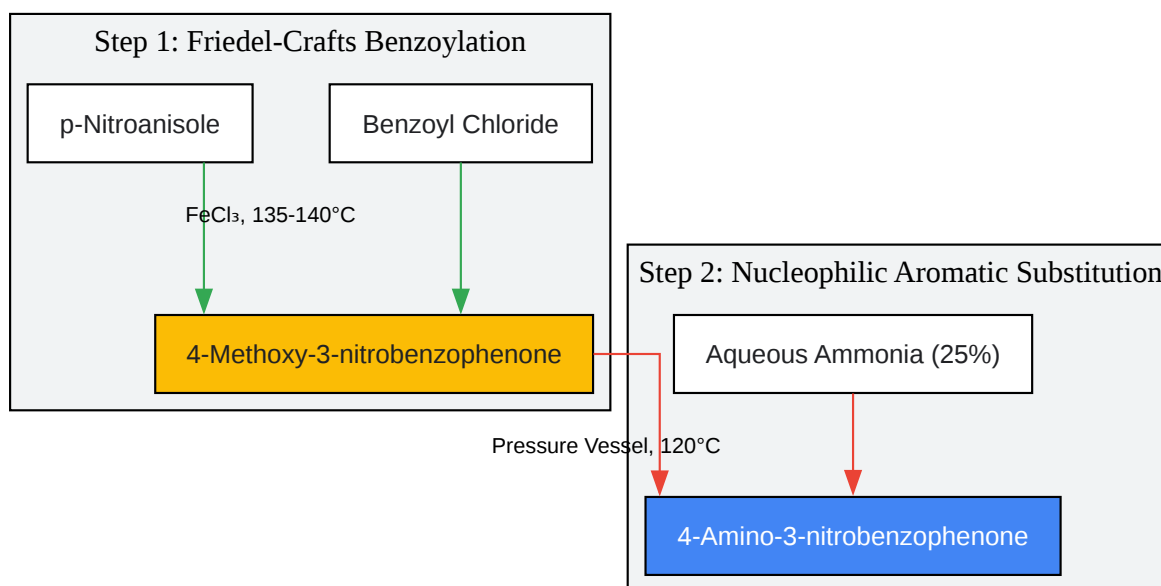
Table 2: Spectral Data for Characterization

Spectroscopic Technique	Purpose
^1H NMR (Proton Nuclear Magnetic Resonance)	Elucidates the proton environment in the molecule, confirming the arrangement of aromatic and amino protons.
^{13}C NMR (Carbon-13 Nuclear Magnetic Resonance)	Determines the number and type of carbon atoms, confirming the carbon skeleton.
FT-IR (Fourier-Transform Infrared Spectroscopy)	Identifies characteristic functional groups such as N-H (amine), C=O (ketone), and N-O (nitro) stretches.
MS (Mass Spectrometry)	Determines the molecular weight and fragmentation pattern, confirming the molecular formula.

Synthesis of 4-Amino-3-nitrobenzophenone

The industrial production of **4-Amino-3-nitrobenzophenone** is typically achieved through a multi-step synthetic sequence.^{[1][2]} A common and efficient route involves the Friedel-Crafts benzoylation of a suitable anisole derivative, followed by a nucleophilic aromatic substitution reaction.

A well-documented laboratory-scale synthesis starts from p-nitroanisole, which is first benzoylated to form 4-methoxy-3-nitrobenzophenone. This intermediate is then treated with ammonia or an alkylamine to displace the methoxy group, yielding the desired **4-amino-3-nitrobenzophenone** or its N-alkylated derivatives.^[8]



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Caption: Synthetic workflow for **4-Amino-3-nitrobenzophenone**.

Experimental Protocol: Synthesis from p-Nitroanisole[9]

Part 1: Synthesis of 4-Methoxy-3-nitrobenzophenone

- **Setup:** A stirred mixture of p-nitroanisole (30.6 g, 0.2 mole) and anhydrous ferric chloride (2.0 g) is prepared in a suitable reaction vessel at 30°C.
- **Addition of Reagent:** Benzoyl chloride (34.8 g, 0.24 mole) is added dropwise to the mixture over a period of 1 hour.
- **Reaction:** The temperature of the reaction mixture is gradually raised to 135-140°C over 30 minutes and maintained for 5 hours.
- **Work-up:** The mixture is cooled to 30°C and poured into a mixture of 10N hydrochloric acid (5 ml) and crushed ice (300 g).

- Extraction: The product is extracted with chloroform (200 ml). The organic layer is then dried over anhydrous potassium carbonate.
- Purification: After removing the drying agent, the chloroform is evaporated under vacuum. The resulting residue is recrystallized from methanol to yield yellow needles of 4-methoxy-3-nitrobenzophenone (Yield: 60%, m.p. 105°C).

Part 2: Synthesis of **4-Amino-3-nitrobenzophenone**

- Setup: A mixture of 4-methoxy-3-nitrobenzophenone (25.7 g, 0.1 mole) and excess aqueous ammonia (25%) is placed in a closed pressure vessel.
- Reaction: The vessel is heated to 120°C for 5 hours. The high lability of the methoxy group, activated by the ortho-nitro and para-benzoyl electron-withdrawing groups, facilitates nucleophilic displacement.^[8]
- Work-up: The reaction mixture is cooled to 30°C and diluted with water (500 ml).
- Isolation: The product that separates out is collected by filtration.
- Purification: The crude product is recrystallized to give pure **4-Amino-3-nitrobenzophenone** as yellow needles.

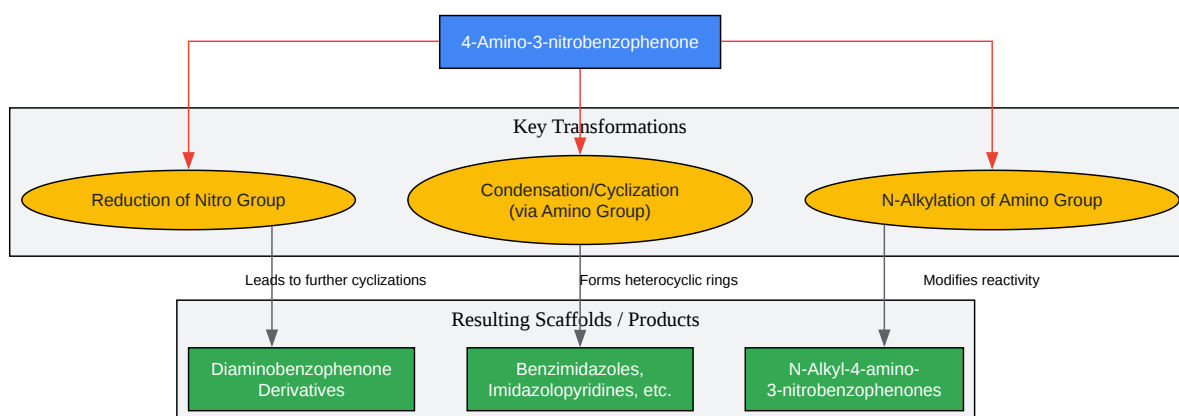
Applications as a Synthetic Intermediate

The strategic placement of the amino and nitro groups on the benzophenone scaffold makes **4-Amino-3-nitrobenzophenone** a versatile precursor for synthesizing a variety of heterocyclic compounds, which are core structures in many pharmaceuticals.^{[3][9][10]}

1. Synthesis of Benzodiazepines: **4-Amino-3-nitrobenzophenone** is a precursor to 2-amino-5-nitrobenzophenone, a key starting material in the synthesis of nitrazepam, a benzodiazepine drug.^{[8][11]} The synthesis involves the reduction of the nitro group at position 3 and subsequent chemical modifications. The synthesis of benzodiazepine rings often requires substituted 2-aminobenzophenones.^{[12][13]}
2. Synthesis of Heterocyclic Systems: It serves as a crucial intermediate for preparing benzimidazoles, imidazolopyridines, and other nitrogen-containing heterocyclic ring systems.^[3]

[5] These scaffolds are of significant interest in drug discovery due to their diverse biological activities. The amino group can be diazotized and substituted, or it can participate in condensation reactions, while the nitro group can be reduced to an amine, opening pathways for further cyclization reactions.

3. Synthesis of Dyes and Materials: The chromophoric nature of the molecule makes it a useful intermediate in the synthesis of dyes and pigments.[2][4] Furthermore, its structure can be incorporated into polymers to develop materials with specific UV-absorbing or photochemical properties.[2]



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Caption: Key synthetic pathways using 4-Amino-3-nitrobenzophenone.

Safety and Handling

4-Amino-3-nitrobenzophenone is classified as an irritant and is harmful if inhaled, swallowed, or in contact with skin.[1] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn during handling.[1] Work should be conducted in a well-ventilated area or a fume hood.

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
- Precautionary Statements: P261 (Avoid breathing dust), P280 (Wear protective gloves/eye protection), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[7]
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances. Keep the container tightly closed.[1][6][7]

Conclusion

4-Amino-3-nitrobenzophenone is a high-value intermediate whose utility in organic synthesis is well-established. Its multifunctional nature allows for the efficient construction of complex molecules, particularly nitrogen-containing heterocycles that are central to the development of pharmaceuticals. A thorough understanding of its properties, synthetic routes, and reactivity is essential for chemists and researchers aiming to leverage this potent building block in their synthetic strategies. The protocols and pathways detailed in this guide serve as a foundational resource for the effective application of **4-Amino-3-nitrobenzophenone** in research and development.

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